

A Technical Guide to the Physicochemical Properties of Methiodal Solution

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Compound of Interest

Compound Name: *Methiodal*

Cat. No.: *B089705*

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Abstract

Methiodal, historically marketed under trade names such as Skiodan and Abrodil, is an iodinated contrast medium that was utilized for X-ray imaging, particularly in urography and myelography.[1][2] As a first-generation ionic contrast agent, understanding its physicochemical properties is crucial for historical reference, comparative studies with modern contrast agents, and for researchers investigating related compounds. This technical guide provides a comprehensive overview of the known physicochemical properties of **Methiodal** Sodium, the active component in **Methiodal** solutions. Due to the discontinuation of its clinical use, some specific experimental data is limited; where unavailable, this guide provides general characteristics and standardized experimental protocols for the determination of key parameters.

Chemical Identity and Structure

Methiodal is the sodium salt of iodomethanesulfonic acid. Its chemical and physical identifiers are summarized in the table below.

Identifier	Value	Reference
Chemical Name	Sodium iodomethanesulfonate	[2][3]
CAS Number	126-31-8	[2]
Molecular Formula	CH ₂ INaO ₃ S	[2]
Molecular Weight	243.98 g/mol	[2]
Chemical Structure	I-CH ₂ -SO ₃ ⁻ Na ⁺	[2]
Appearance	Colorless crystals or a white crystalline powder.	[3][4]

Physicochemical Properties

The physicochemical properties of a drug substance are critical determinants of its formulation, stability, and in vivo behavior. The available data for **Methiodal** Sodium is presented below.

Solubility

Methiodal Sodium is characterized by its high water solubility, a key attribute for an injectable contrast agent.

Solvent	Solubility	Reference
Water	Freely soluble (70 g/100 mL)	[2]
Alcohol	Slightly soluble (2.5 g/100 mL)	[2]
Benzene	Insoluble	[2]
Ether	Insoluble	[2]
Acetone	Insoluble	[2]
Methanol	Very soluble	[3]
DMSO	Soluble	[5]

pH and Ionization

While specific pKa data for iodomethanesulfonic acid is not readily available in the reviewed literature, as a sulfonic acid derivative, it is expected to be a strong acid, meaning it will be fully ionized at physiological pH.

Parameter	Value	Reference
pH of Solution	Aqueous solutions are neutral to litmus.	[3][4]
pKa	Data not available. Expected to be low due to the sulfonic acid group.	
logP (Octanol/Water Partition Coefficient)	Data not available. As an ionic compound, a low logP is expected, indicating high hydrophilicity.	

Stability and Storage

Proper storage is essential to maintain the integrity of **Methiodal Sodium**.

Condition	Effect	Reference
Light Exposure	Decomposes on exposure to light.	[3]
Storage Temperature (Solid)	Dry, dark, and at 0-4°C for short-term (days to weeks) or -20°C for long-term (months to years).	[5]
Storage Temperature (Stock Solution)	0-4°C for short-term (days to weeks) or -20°C for long-term (months).	[5]

Experimental Protocols

Detailed experimental protocols for the determination of physicochemical properties of **Methiodal** are not available in the public domain. Therefore, a generalized but detailed protocol for a key parameter, equilibrium solubility, is provided below based on the standard shake-flask method.

Determination of Equilibrium Aqueous Solubility via the Shake-Flask Method

This protocol outlines the steps to determine the equilibrium solubility of a compound like **Methiodal** Sodium in an aqueous buffer.

Objective: To determine the concentration of a saturated solution of the test compound in a specified aqueous medium at a constant temperature.

Materials:

- **Methiodal** Sodium powder
- Phosphate-buffered saline (PBS), pH 7.4
- Analytical balance
- Scintillation vials or other suitable flasks
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Procedure:

- Preparation of the Test System:

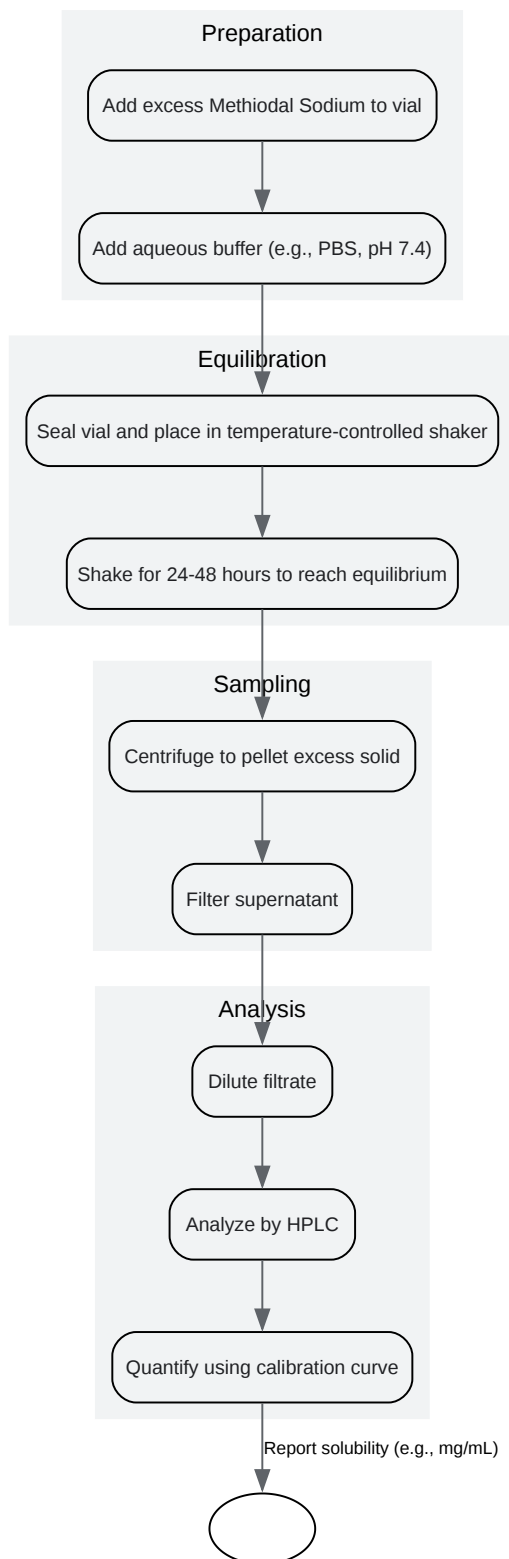
- Add an excess amount of **Methiodal** Sodium to a scintillation vial. The excess solid should be sufficient to ensure that saturation is reached and that solid material remains at the end of the experiment.
- Add a known volume of PBS (pH 7.4) to the vial.
- Equilibration:
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25°C or 37°C).
 - Shake the vials at a constant speed (e.g., 150 rpm) for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium. A preliminary time-course study can be conducted to determine the time to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, remove the vials from the shaker and allow the undissolved solid to settle.
 - Visually inspect the vials to confirm the presence of excess solid.
 - Centrifuge the vials at a high speed (e.g., 10,000 rpm for 15 minutes) to pellet the remaining solid.
 - Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a syringe filter to remove any remaining solid particles.
- Analysis:
 - Accurately dilute the filtered supernatant with the mobile phase to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample by a validated HPLC method to determine the concentration of **Methiodal** Sodium.

- Prepare a calibration curve using standard solutions of **Methiodal** Sodium of known concentrations.
- Data Calculation and Reporting:
 - Calculate the concentration of **Methiodal** Sodium in the original supernatant using the calibration curve and accounting for the dilution factor.
 - The resulting concentration is the equilibrium solubility of **Methiodal** Sodium under the specified conditions. Report the solubility in units such as mg/mL or mol/L, along with the temperature and pH of the medium.

Visualizations

Experimental Workflow for Solubility Determination

Workflow for Equilibrium Solubility Determination

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Caption: A generalized workflow for determining equilibrium solubility using the shake-flask method.

Conclusion

This technical guide has summarized the available physicochemical properties of **Methiodal Sodium**. While it was a widely used contrast agent, detailed experimental data on some of its properties are scarce in modern literature. The provided information on its identity, solubility, and stability, along with a representative experimental protocol, serves as a valuable resource for researchers and professionals in the field of drug development and pharmaceutical sciences. The high water solubility and expected low lipophilicity are consistent with its intended use as an injectable diagnostic agent. The instability to light highlights a critical handling and storage consideration. The provided experimental workflow for solubility determination offers a template for the characterization of similar ionic compounds.

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